

# Personal protective equipment for handling BAY-364

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## Compound of Interest

Compound Name: BAY-364

Cat. No.: B11942658

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## Essential Safety and Handling Guide for BAY-364

For Researchers, Scientists, and Drug Development Professionals: A comprehensive guide to the safe handling, use, and disposal of the TAF1 inhibitor **BAY-364** (BAY-299N).

This document provides critical safety and logistical information for the handling of **BAY-364** (also known as BAY-299N), a research-grade TAF1 inhibitor. Adherence to these guidelines is essential to ensure personal safety and maintain a secure laboratory environment.

## Compound Information

Identifier	Value
Compound Name	BAY-364 (BAY-299N)
CAS Number	2097610-30-3
Molecular Formula	C <sub>23</sub> H <sub>19</sub> N <sub>3</sub> O <sub>4</sub>
Description	TAF1 Inhibitor
Physical Form	Powder
Color	White to light brown

## Personal Protective Equipment (PPE)

Given that **BAY-364** is a research chemical in powder form with limited publicly available safety data, a cautious approach to personal protection is paramount. The following PPE is mandatory when handling **BAY-364** to minimize exposure risk.

PPE Category	Specific Requirements	Purpose
Eye and Face Protection	Chemical safety goggles or a face shield.	Protects against splashes and airborne particles.
Hand Protection	Nitrile or other chemically resistant gloves.	Prevents skin contact.
Body Protection	A lab coat or other protective clothing.	Shields skin from accidental spills.
Respiratory Protection	A properly fitted respirator (e.g., N95 or higher) should be used when handling the powder outside of a certified chemical fume hood.	Prevents inhalation of the powder.

## Safe Handling and Storage

Proper handling and storage procedures are critical to maintaining the integrity of the compound and ensuring the safety of laboratory personnel.

- **Engineering Controls:** All handling of powdered **BAY-364** should be conducted in a certified chemical fume hood to control airborne particles.
- **General Hygiene:** Avoid inhalation, ingestion, and contact with skin and eyes. Do not eat, drink, or smoke in areas where the compound is handled. Wash hands thoroughly after handling.
- **Storage Conditions:** Store in a tightly sealed container in a cool, dry, and well-ventilated area, away from incompatible materials.

## Emergency Procedures

In the event of accidental exposure or a spill, immediate and appropriate action is crucial.

Exposure / Spill Type	Immediate Action
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention. <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Skin Contact	Remove contaminated clothing and wash the affected area with soap and water for at least 15 minutes. Seek medical attention if irritation persists. <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Inhalation	Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.
Ingestion	Do not induce vomiting. Rinse mouth with water. Seek immediate medical attention. <a href="#">[2]</a> <a href="#">[4]</a>
Minor Spill	For a small spill of the powder, carefully sweep it up, avoiding dust generation, and place it in a sealed container for disposal. Clean the area with a suitable solvent.
Major Spill	Evacuate the area and prevent entry. Contact your institution's environmental health and safety (EHS) department for assistance with cleanup. <a href="#">[1]</a> <a href="#">[5]</a>

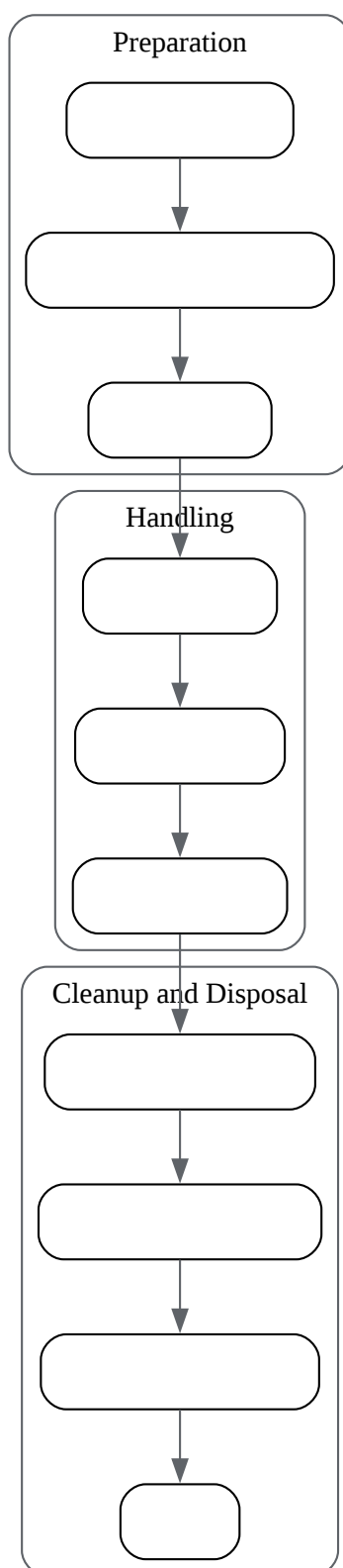
## Disposal Plan

All waste materials containing **BAY-364** must be treated as hazardous chemical waste.

- **Waste Collection:** Collect all waste, including unused compound, contaminated PPE, and cleaning materials, in a clearly labeled, sealed container.
- **Disposal Route:** Dispose of the hazardous waste through your institution's approved chemical waste disposal program. Do not dispose of it in the regular trash or down the drain.

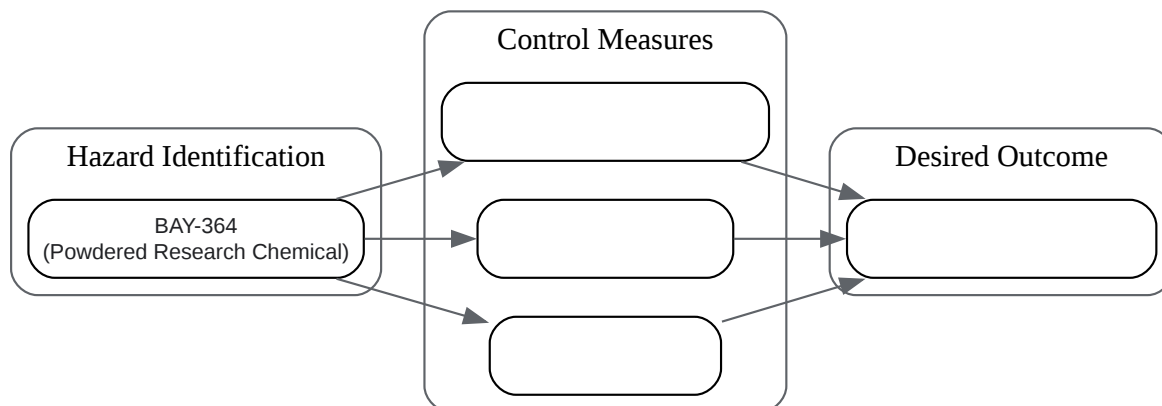
## Experimental Workflow and Logical Relationships

The following diagrams illustrate the general workflow for handling a research chemical like **BAY-364** and the logical relationship of safety precautions.



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Caption: A typical experimental workflow for handling a powdered chemical compound.



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Caption: The hierarchy of controls for mitigating risks associated with chemical handling.

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## References

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